

# Unveiling the Magnetic Secrets of Nickel Tungstate at Low Temperatures: A Technical Guide

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## Compound of Interest

Compound Name: Nickel tungstate

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For Researchers, Scientists, and Materials Science Professionals

This technical guide provides a comprehensive overview of the magnetic properties of **nickel tungstate** ( $\text{NiWO}_4$ ) at low temperatures. It is intended for researchers and scientists working in the fields of materials science, condensed matter physics, and solid-state chemistry. This document synthesizes key findings on the magnetic ordering, anisotropy, and phase transitions of  $\text{NiWO}_4$ , supported by detailed experimental methodologies and quantitative data.

## Core Magnetic Properties of Nickel Tungstate

**Nickel tungstate** exhibits a wolframite-type monoclinic crystal structure with the space group  $P2_1/c$ . At ambient temperatures, it is paramagnetic. However, upon cooling, it undergoes a phase transition to an antiferromagnetic (AFM) state. This transition is characterized by the Néel temperature ( $T_N$ ), below which the magnetic moments of the  $\text{Ni}^{2+}$  ions align in an antiparallel fashion.

The magnetic structure of  $\text{NiWO}_4$ , as determined by neutron diffraction, is a collinear antiferromagnetic arrangement. The magnetic unit cell is doubled along the  $a$ -axis compared to the crystallographic unit cell. Within this structure, the magnetic moments of the  $\text{Ni}^{2+}$  ions are aligned ferromagnetically within chains along the  $c$ -axis, and these chains are coupled antiferromagnetically to adjacent chains.<sup>[1][2]</sup>

A key feature of the low-temperature magnetic behavior of  $\text{NiWO}_4$  is its significant magnetic anisotropy.[3] The magnetic easy axis is along the c-axis. When a sufficiently strong magnetic field is applied along this easy axis at temperatures below  $T_n$ ,  $\text{NiWO}_4$  undergoes a spin-flop transition, a characteristic feature of anisotropic antiferromagnets.

## Quantitative Magnetic Data

The following table summarizes the key quantitative magnetic properties of **nickel tungstate** at low temperatures as reported in the literature.

Property	Value	Measurement Technique	Reference
Néel Temperature ( $T_n$ )	60 - 67 K	Magnetic Susceptibility, Neutron Diffraction	[2][3]
Magnetic Moment of $\text{Ni}^{2+}$	$\sim 2.1 \mu_B$	Neutron Diffraction	
Spin-Flop Transition Field ( $H_{sf}$ )	$\sim 17.5$ T (at low temperatures)	High-Field Magnetization	[3]
Curie-Weiss Temperature ( $\theta$ )	Varies with crystal orientation	Magnetic Susceptibility	
Magnetic Easy Axis	c-axis	Magnetic Susceptibility, High-Field Magnetization	[3]

## Experimental Protocols

This section details the methodologies for the key experiments used to characterize the magnetic properties of **nickel tungstate** at low temperatures.

### Single Crystal Synthesis (Flux Method)

High-quality single crystals of  $\text{NiWO}_4$  are essential for studying its anisotropic magnetic properties. The flux method is a common technique for their synthesis.

#### Procedure:

- **Precursor Preparation:** Mix high-purity powders of  $\text{NiO}$  and  $\text{WO}_3$  in a stoichiometric ratio.
- **Flux Selection:** Use a suitable flux, such as a mixture of  $\text{Na}_2\text{WO}_4$  and  $\text{WO}_3$ , to dissolve the precursors. The ratio of precursor to flux can vary but is typically in the range of 1:10 to 1:20 by weight.
- **Crucible and Sealing:** Place the mixture in a platinum crucible. To prevent evaporation of the flux at high temperatures, the crucible should be sealed, for example, by welding a platinum lid.
- **Heating and Soaking:** Heat the sealed crucible in a furnace to a temperature above the melting point of the flux and the dissolution temperature of the precursors (e.g., 1200-1300 °C). Hold the crucible at this temperature for an extended period (e.g., 24-48 hours) to ensure complete dissolution and homogenization.
- **Slow Cooling:** Slowly cool the furnace to a temperature below the solidification point of  $\text{NiWO}_4$  but above the solidification point of the flux. A typical cooling rate is 1-5 °C/hour. This slow cooling allows for the nucleation and growth of large single crystals.
- **Crystal Separation:** Once cooled to room temperature, the crystals can be separated from the solidified flux by dissolving the flux in a suitable solvent (e.g., hot water or a dilute acid).

## Neutron Powder Diffraction

Neutron powder diffraction is a powerful technique to determine the crystal and magnetic structure of materials.

#### Procedure:

- **Sample Preparation:** A polycrystalline sample of  $\text{NiWO}_4$  is finely ground to ensure random orientation of the crystallites. The powder is then loaded into a sample holder, typically made of a material with low neutron absorption, such as vanadium.
- **Instrument Setup:** The experiment is performed on a high-resolution neutron powder diffractometer. The incident neutron beam is monochromatized to a specific wavelength

(e.g., 1.5 - 2.5 Å).

- **Data Collection:** Diffraction patterns are collected over a wide range of scattering angles ( $2\theta$ ). To study the magnetic structure, data is collected at temperatures both above and below the Néel temperature (e.g., from 2 K to 100 K at regular intervals).
- **Rietveld Refinement:** The collected diffraction data is analyzed using the Rietveld refinement method with software like FullProf or GSAS.
  - The crystal structure is first refined using the data collected in the paramagnetic state (above  $T_n$ ).
  - Below  $T_n$ , magnetic Bragg peaks will appear in the diffraction pattern. The positions of these peaks are used to determine the magnetic propagation vector.
  - The magnetic structure is then modeled and refined against the low-temperature data to determine the orientation and magnitude of the magnetic moments on the  $\text{Ni}^{2+}$  ions.[4]

## Magnetic Susceptibility Measurement

Magnetic susceptibility measurements are crucial for determining the Néel temperature and understanding the magnetic anisotropy. These measurements are typically performed using a Superconducting Quantum Interference Device (SQUID) magnetometer or a Vibrating Sample Magnetometer (VSM).[5]

Procedure:

- **Sample Mounting:** A small, well-characterized single crystal of  $\text{NiWO}_4$  is mounted on a sample holder. For anisotropic measurements, the crystal is oriented with a specific crystallographic axis parallel to the applied magnetic field.
- **Measurement Modes:**
  - **Zero-Field-Cooled (ZFC):** The sample is cooled from a temperature well above  $T_n$  to the lowest measurement temperature (e.g., 2 K) in the absence of an external magnetic field. A small DC magnetic field (e.g., 100 Oe) is then applied, and the magnetic moment is measured as the sample is warmed.

- Field-Cooled (FC): The sample is cooled from above  $T_n$  to the lowest temperature in the presence of the same DC magnetic field used for the ZFC measurement. The magnetic moment is then measured as the sample is warmed.
- Data Analysis: The magnetic susceptibility ( $\chi$ ) is calculated by dividing the measured magnetic moment by the applied magnetic field and the sample mass. The Néel temperature is identified as the temperature at which the ZFC susceptibility shows a sharp peak or cusp. The difference in susceptibility measured along different crystallographic axes reveals the magnetic anisotropy.

## Specific Heat Measurement

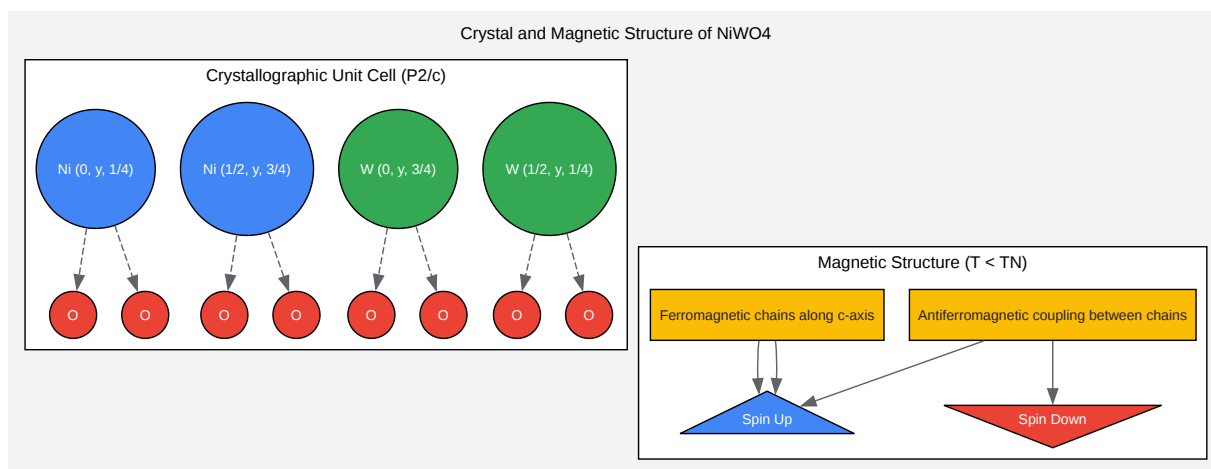
Specific heat measurements provide information about the magnetic phase transition and the entropy change associated with it. A common instrument for this is the Physical Property Measurement System (PPMS).

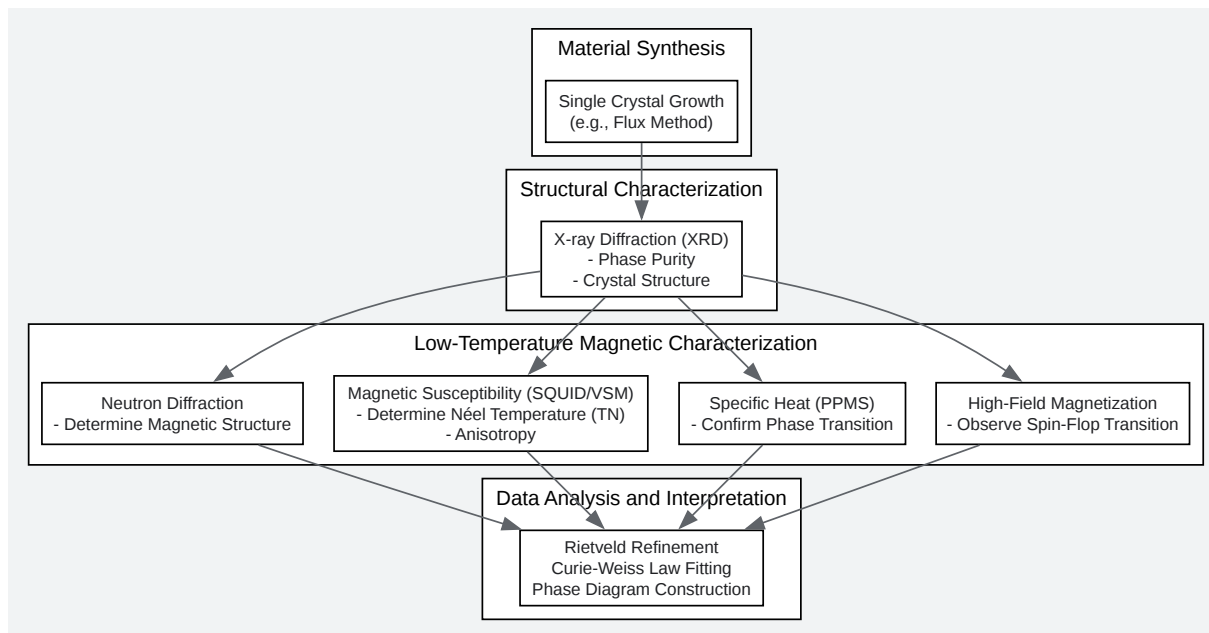
Procedure:

- Sample Preparation and Mounting: A small, flat sample with a known mass is attached to the sample platform of the heat capacity puck using a thin layer of Apiezon N grease to ensure good thermal contact.
- Addenda Measurement: The heat capacity of the sample platform and grease (the "addenda") is measured separately before mounting the sample. This background measurement is crucial for accurate results.
- Measurement Sequence: The measurement is performed using a relaxation method. A known amount of heat is applied to the sample platform, and the temperature rise and subsequent relaxation back to the base temperature are measured. This process is repeated at various temperatures, especially around the Néel temperature.
- Data Analysis: The specific heat of the sample is determined by subtracting the addenda heat capacity from the total measured heat capacity. The magnetic phase transition is typically observed as a lambda-like anomaly in the specific heat versus temperature curve at the Néel temperature.

## Visualizations

## Crystal and Magnetic Structure of Nickel Tungstate





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## References

- 1. researchgate.net [researchgate.net]
- 2. Rinehart Group @ UCSanDiego - SQUID MAGNETOMETRY [rinehartgroup.ucsd.edu]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]



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